

A Comprehensive Technical Overview of 2-Benzyl-4,4-dimethyl-2-oxazoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzyl-4,4-dimethyl-2-oxazoline

Cat. No.: B074484

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This guide provides an in-depth analysis of the chemical properties of **2-Benzyl-4,4-dimethyl-2-oxazoline**, a significant compound in synthetic organic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document outlines its fundamental molecular characteristics.

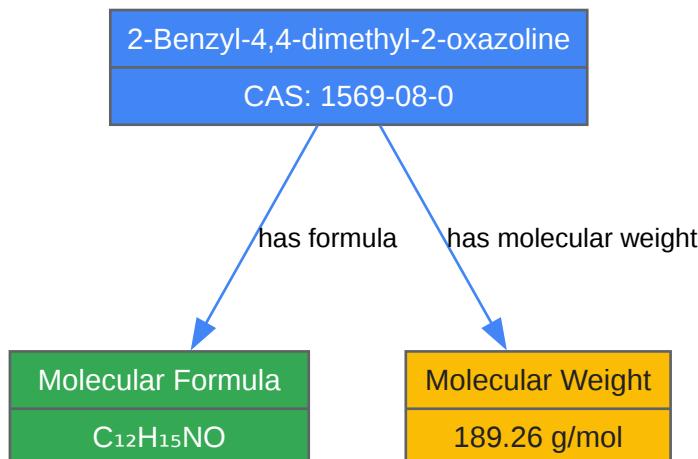
Molecular and Physical Properties

2-Benzyl-4,4-dimethyl-2-oxazoline is a heterocyclic compound frequently utilized as a versatile intermediate in the synthesis of more complex molecules. Its structural features make it a valuable building block in various chemical reactions.

| Property | Value |
|-------------------|---------------------------------------|
| Molecular Formula | C ₁₂ H ₁₅ NO[1] |
| Molecular Weight | 189.26 g/mol [1] |
| CAS Number | 1569-08-0 |

Structural Representation and Data Relationship

The relationship between the compound and its core properties can be visualized as a direct linkage, where the chemical entity is defined by its molecular formula and corresponding molecular weight.

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Caption: Chemical properties of **2-Benzyl-4,4-dimethyl-2-oxazoline**.

Experimental Protocols

The determination of the molecular weight and formula of **2-Benzyl-4,4-dimethyl-2-oxazoline** is typically achieved through standard analytical techniques in organic chemistry.

1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the precise molecular mass of the compound.
- Methodology: High-resolution mass spectrometry (HRMS), often using techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI), is employed.
 - A solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
 - The solution is introduced into the mass spectrometer.
 - The compound is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured.
 - The molecular weight is determined from the peak corresponding to the molecular ion $[M+H]^+$ or other adducts.

2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the empirical and molecular formula by quantifying the elemental composition.
- Methodology: Combustion analysis is the standard method.
 - A precisely weighed sample of the compound is combusted in a furnace with excess oxygen.
 - The combustion products (CO₂, H₂O, N₂) are collected and quantified.
 - The mass percentages of Carbon, Hydrogen, and Nitrogen are calculated.
 - These percentages are used to determine the empirical formula.
 - The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

3. Spectroscopic Methods for Structural Confirmation:

- Objective: To confirm the structure and connectivity of the atoms, which validates the molecular formula.
- Methodology:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): Provides detailed information about the hydrogen and carbon framework of the molecule, confirming the presence of the benzyl group, the dimethyl-oxazoline ring, and their connectivity.
 - Infrared (IR) Spectroscopy: Identifies characteristic functional groups, such as the C=N bond of the oxazoline ring and the aromatic C-H bonds of the benzyl group.

This comprehensive approach ensures the accurate and reliable determination of the molecular formula and weight, which are critical for the use of **2-Benzyl-4,4-dimethyl-2-oxazoline** in research and development.

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References

- 1. 2-Benzyl-4,4-dimethyl-2-oxazoline|CAS 1569-08-0 [benchchem.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com